

# Personal protective equipment for handling 4-Phenylazobenzoyl chloride

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## Compound of Interest

Compound Name: **4-Phenylazobenzoyl chloride**

Cat. No.: **B091048**

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## Essential Safety and Handling Guide for 4-Phenylazobenzoyl Chloride

This guide provides immediate, essential safety protocols and logistical information for the handling and disposal of **4-Phenylazobenzoyl chloride** (CAS No. 104-24-5). The following procedures are designed for researchers, scientists, and professionals in drug development to ensure safe laboratory operations.

## Chemical Identification and Hazard Summary

**4-Phenylazobenzoyl chloride** is a reactive acyl chloride compound.[1] It is classified as a hazardous chemical and requires strict adherence to safety protocols.[2][3][4] It is primarily used in chemical synthesis, such as for polyacetylene derivatives.[1][5]

### Key Hazards:

- Corrosivity: Causes severe skin burns and eye damage.[5][6][7][8]
- Reactivity: Reacts violently with water and moisture, liberating toxic and corrosive gases such as hydrogen chloride.[2][3] It is sensitive to air and moisture.[6]
- Respiratory Irritation: May cause respiratory irritation if inhaled.[3][4][6][8]

### Chemical and Physical Properties

Property	Value
CAS Number	<b>104-24-5</b> <a href="#">[1]</a> <a href="#">[5]</a> <a href="#">[7]</a>
Molecular Formula	C <sub>13</sub> H <sub>9</sub> CIN <sub>2</sub> O <a href="#">[1]</a>
Molecular Weight	244.68 g/mol <a href="#">[1]</a> <a href="#">[5]</a>
Appearance	Light yellow to brown powder or crystal <a href="#">[7]</a>

| Melting Point | 94-97 °C[\[5\]](#) |

#### GHS Hazard Classification

Classification	Code	Description
<b>Skin Corrosion/Irritation</b>	<b>Category 1B</b>	<b>H314: Causes severe skin burns and eye damage</b> <a href="#">[5]</a> <a href="#">[6]</a> <a href="#">[7]</a> <a href="#">[8]</a>
Serious Eye Damage	Category 1	H314: Causes severe skin burns and eye damage <a href="#">[5]</a> <a href="#">[6]</a>

| Corrosive to Metals | - | H290: May be corrosive to metals[\[7\]](#) |

## Required Personal Protective Equipment (PPE)

A comprehensive PPE ensemble is mandatory to prevent exposure. All PPE should be inspected before use.

Body Part	Required PPE	Specification
Eyes/Face	Safety Goggles & Full-face Shield	Must be worn over safety goggles to protect against splashes and vapors. <a href="#">[9]</a> <a href="#">[10]</a> <a href="#">[11]</a>
Hands	Chemical-Resistant Gloves	Nitrile or butyl rubber gloves are recommended. <a href="#">[11]</a> <a href="#">[12]</a> Always check for tears or holes before use.
Body	Chemical-Resistant Lab Coat/Suit	A fully-buttoned lab coat is the minimum requirement. For larger quantities, a chemical-resistant suit or apron is necessary. <a href="#">[9]</a> <a href="#">[10]</a> <a href="#">[12]</a>
Respiratory	Respirator	Use a NIOSH/MSHA-approved respirator with cartridges suitable for acid gases and organic vapors, especially when handling the powder outside of a fume hood or if dust is generated. <a href="#">[3]</a> <a href="#">[5]</a> <a href="#">[9]</a>
Feet	Closed-toe Shoes	Chemical-resistant boots are recommended, especially when handling larger quantities. <a href="#">[10]</a> <a href="#">[13]</a>

## Standard Operating Protocol: Handling 4-Phenylazobenzoyl Chloride

This step-by-step protocol ensures a safe operational workflow from preparation to cleanup.

### Step 1: Preparation

- Work Area: All handling of **4-Phenylazobenzoyl chloride** must be conducted within a certified chemical fume hood.[3][4]
- Emergency Equipment: Ensure an eyewash station and safety shower are immediately accessible and unobstructed.[3][4]
- Materials: Assemble all necessary equipment (spatulas, glassware, weighing paper, reaction vessels) inside the fume hood. Ensure all glassware is dry.
- Incompatible Materials: Keep water, alcohols, strong bases, amines, and strong oxidizing agents away from the work area.[6]

### Step 2: Weighing and Dispensing

- Don PPE: Put on the full required PPE before opening the container.
- Inert Atmosphere: If the procedure is sensitive to moisture, consider handling the compound under an inert atmosphere (e.g., nitrogen or argon).
- Dispensing: Open the container inside the fume hood. Carefully dispense the required amount of the powder, avoiding the creation of dust.[2]
- Seal Container: Tightly close the container immediately after dispensing to minimize exposure to air and moisture.[3][4][6]

### Step 3: Use in Reaction

- Addition: Add the **4-Phenylazobenzoyl chloride** to the reaction vessel slowly and in a controlled manner.
- Monitoring: Continuously monitor the reaction for any signs of uncontrolled exothermic activity.
- Quenching: Prepare a suitable quenching agent (e.g., a non-aqueous solvent followed by a basic solution) according to your specific reaction protocol.

## Emergency Procedures

Immediate and correct response is critical in an emergency.

### Spill Response Protocol

- Evacuate: Alert personnel in the immediate area and evacuate if necessary.
- Ventilate: Ensure the chemical fume hood is operating at maximum capacity.
- Containment:
  - DO NOT USE WATER.[\[2\]](#)[\[14\]](#)
  - Cover the spill with a dry, inert absorbent material such as sand, dry earth, or vermiculite.[\[3\]](#)[\[14\]](#)
  - Use non-sparking tools to carefully sweep or scoop the absorbed material into a designated, labeled hazardous waste container.[\[14\]](#)
- Decontamination: Decontaminate the spill area with a suitable solvent (e.g., isopropanol), followed by a thorough wash with soap and water, collecting all cleaning materials as hazardous waste.
- Reporting: Report the incident to the laboratory supervisor or safety officer.

### First Aid Measures

Exposure Route	Immediate Action
Skin Contact	<b>Immediately take off all contaminated clothing.</b> <a href="#">[6]</a> <a href="#">[7]</a> Rinse skin with copious amounts of water for at least 15 minutes. <b>[6]</b> <a href="#">[9]</a> Seek immediate medical attention. <a href="#">[6]</a> <a href="#">[8]</a>
Eye Contact	Immediately rinse cautiously with water for several minutes, holding eyelids open. <a href="#">[6]</a> <a href="#">[7]</a> <a href="#">[9]</a> Remove contact lenses, if present and easy to do. Continue rinsing for at least 15 minutes. <a href="#">[6]</a> Seek immediate medical attention. <a href="#">[6]</a> <a href="#">[7]</a> <a href="#">[8]</a>
Inhalation	Move the person to fresh air and keep them comfortable for breathing. <a href="#">[7]</a> <a href="#">[9]</a> If breathing is difficult or has stopped, provide artificial respiration. Seek immediate medical attention. <a href="#">[6]</a>

| Ingestion | Rinse mouth with water.[\[6\]](#)[\[7\]](#)[\[9\]](#) DO NOT induce vomiting.[\[6\]](#)[\[7\]](#)[\[9\]](#) Never give anything by mouth to an unconscious person.[\[2\]](#) Seek immediate medical attention.[\[6\]](#) |

## Storage and Disposal Plan

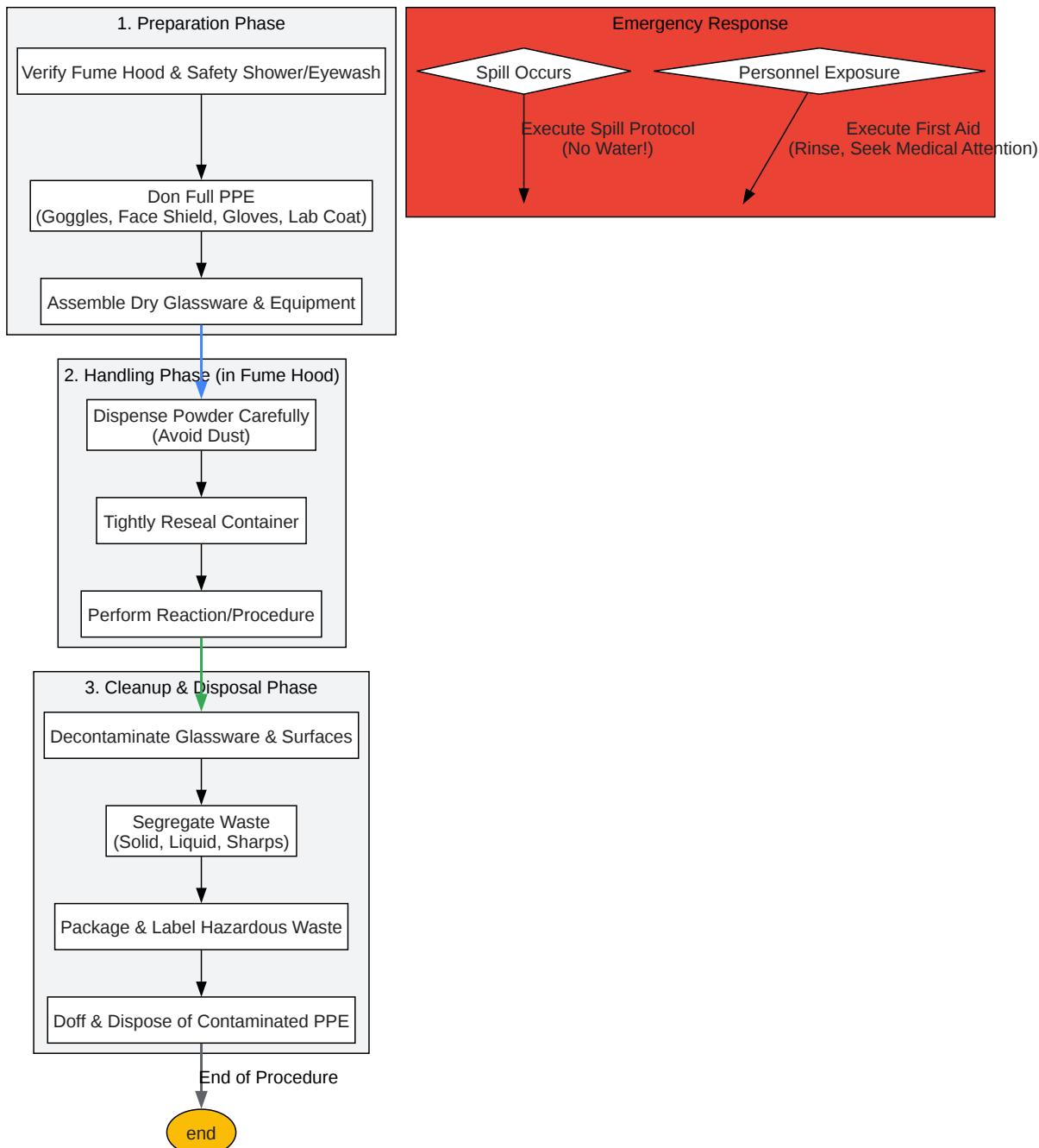
### Storage

- Store in a tightly closed container in a dry, cool, and well-ventilated area designated for corrosive materials.[\[2\]](#)[\[3\]](#)[\[6\]](#)
- The storage area should be locked up.[\[3\]](#)[\[4\]](#)[\[6\]](#)
- Protect from moisture and keep away from water or moist air.[\[2\]](#)[\[4\]](#) The material is moisture-sensitive.[\[6\]](#)

### Disposal

- Waste Generation: All materials contaminated with **4-Phenylazobenzoyl chloride**, including disposable PPE, absorbent materials from spills, and empty containers, must be treated as hazardous waste.
- Containerization: Place waste in a clearly labeled, sealed container suitable for corrosive solids.
- Disposal Route: Dispose of contents and container at an approved waste disposal plant in accordance with all local, regional, and national regulations.[\[3\]](#)[\[4\]](#)[\[7\]](#) Do not empty into drains.[\[3\]](#)

## Workflow for Handling 4-Phenylazobenzoyl Chloride

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Caption: Workflow for the safe handling of **4-Phenylazobenzoyl chloride**.

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